

Technical Guide: Molecular Weight of Demeton-S-methyl Sulfoxide-d6

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Compound of Interest

Compound Name: Demeton-S-methyl Sulfoxide-d6

Cat. No.: B15555166

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Demeton-S-methyl Sulfoxide-d6 is the deuterated form of Demeton-S-methyl Sulfoxide, a metabolite of the organophosphorus pesticide Demeton-S-methyl. Due to its isotopic labeling, it serves as an invaluable internal standard for analytical quantification methods, particularly in mass spectrometry-based assays for environmental and food safety monitoring. Precise knowledge of its molecular weight is fundamental for accurate mass determination, instrument calibration, and data interpretation in such studies. This document provides a detailed overview of the molecular weight of **Demeton-S-methyl Sulfoxide-d6**.

Molecular Identity and Structure

The core identity of **Demeton-S-methyl Sulfoxide-d6** is defined by its molecular formula and the specific placement of deuterium atoms.

- Chemical Name: O,O-di(methyl-d3)-S-(2-(ethylsulfinyl)ethyl) phosphorothioate
- Molecular Formula: $C_6H_9D_6O_4PS_2$ [\[1\]](#)[\[2\]](#)

The structure consists of a phosphorothioate core with two deuterated methyl groups (methoxy-d₃) and an ethylsulfinyl-ethyl side chain. The six deuterium atoms replace the six hydrogen atoms on the two methoxy groups attached to the phosphorus atom.

Molecular Weight Determination

The molecular weight of a molecule is the sum of the atomic weights of its constituent atoms. For isotopically labeled compounds like **Demeton-S-methyl Sulfoxide-d₆**, the mass of the specific isotopes must be used for accurate calculation.

Quantitative Data Summary

The calculated average molecular weight for **Demeton-S-methyl Sulfoxide-d₆** is 252.32 g/mol [1][2][3]. This value is derived from the sum of the average atomic masses of each element in the molecular formula, as detailed in the table below.

Element	Symbol	Count	Average Atomic Mass (amu)	Total Mass (amu)
Carbon	C	6	12.011	72.066
Hydrogen	H	9	1.008	9.072
Deuterium	D	6	2.014	12.084
Oxygen	O	4	15.999	63.996
Phosphorus	P	1	30.974	30.974
Sulfur	S	2	32.06	64.12
Total			252.312	

Note: The commonly cited molecular weight of 252.32 is a rounded value.

Monoisotopic Mass vs. Average Molecular Weight

For high-resolution mass spectrometry (HRMS), the monoisotopic mass is the more relevant value. It is calculated using the mass of the most abundant or stable isotope of each element

(e.g., ^{12}C , ^1H , ^2H , ^{16}O , ^{31}P , ^{32}S). This precise mass is critical for accurate compound identification. The monoisotopic mass of the parent, non-deuterated Demeton-S-methyl sulfoxide ($\text{C}_6\text{H}_{15}\text{O}_4\text{PS}_2$) is 246.0149 amu.

Experimental Protocols: Molecular Weight Verification

The theoretical molecular weight is confirmed experimentally, most commonly using mass spectrometry.

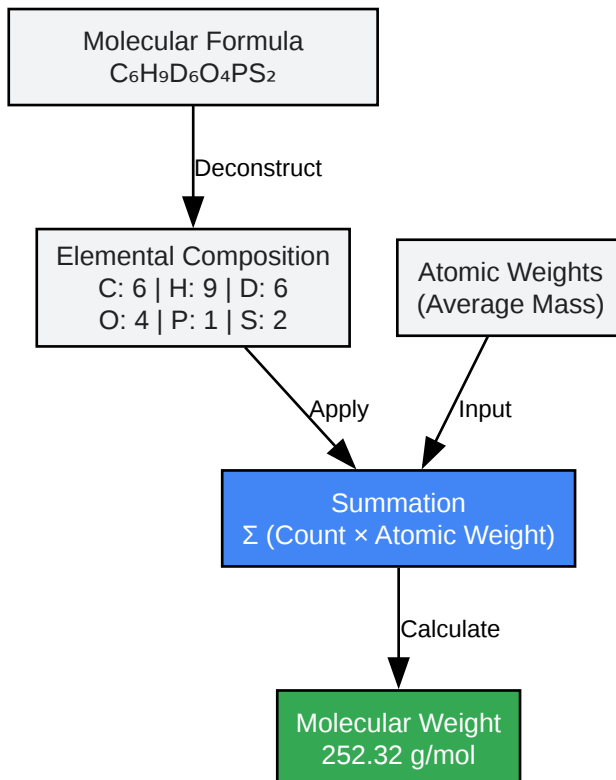
Methodology: High-Resolution Mass Spectrometry (HRMS)

- **Sample Preparation:** A dilute solution of **Demeton-S-methyl Sulfoxide-d6** is prepared in a suitable solvent (e.g., acetonitrile).
- **Infusion & Ionization:** The sample is directly infused into the mass spectrometer or introduced via a chromatographic system (LC-MS). Electrospray ionization (ESI) is a common technique used to generate protonated molecular ions, $[\text{M}+\text{H}]^+$.
- **Mass Analysis:** The ions are guided into a high-resolution mass analyzer, such as an Orbitrap or Time-of-Flight (TOF) instrument.
- **Data Acquisition:** The analyzer measures the mass-to-charge ratio (m/z) of the ions with high precision (typically to four or five decimal places).
- **Verification:** The experimentally measured m/z of the $[\text{M}+\text{H}]^+$ ion is compared to the theoretical m/z calculated from the monoisotopic mass of the molecular formula. A mass error of less than 5 parts-per-million (ppm) is typically required to confirm the elemental composition.

Logical Relationships and Workflows

Diagrams are provided to illustrate key logical and experimental workflows related to the molecule.

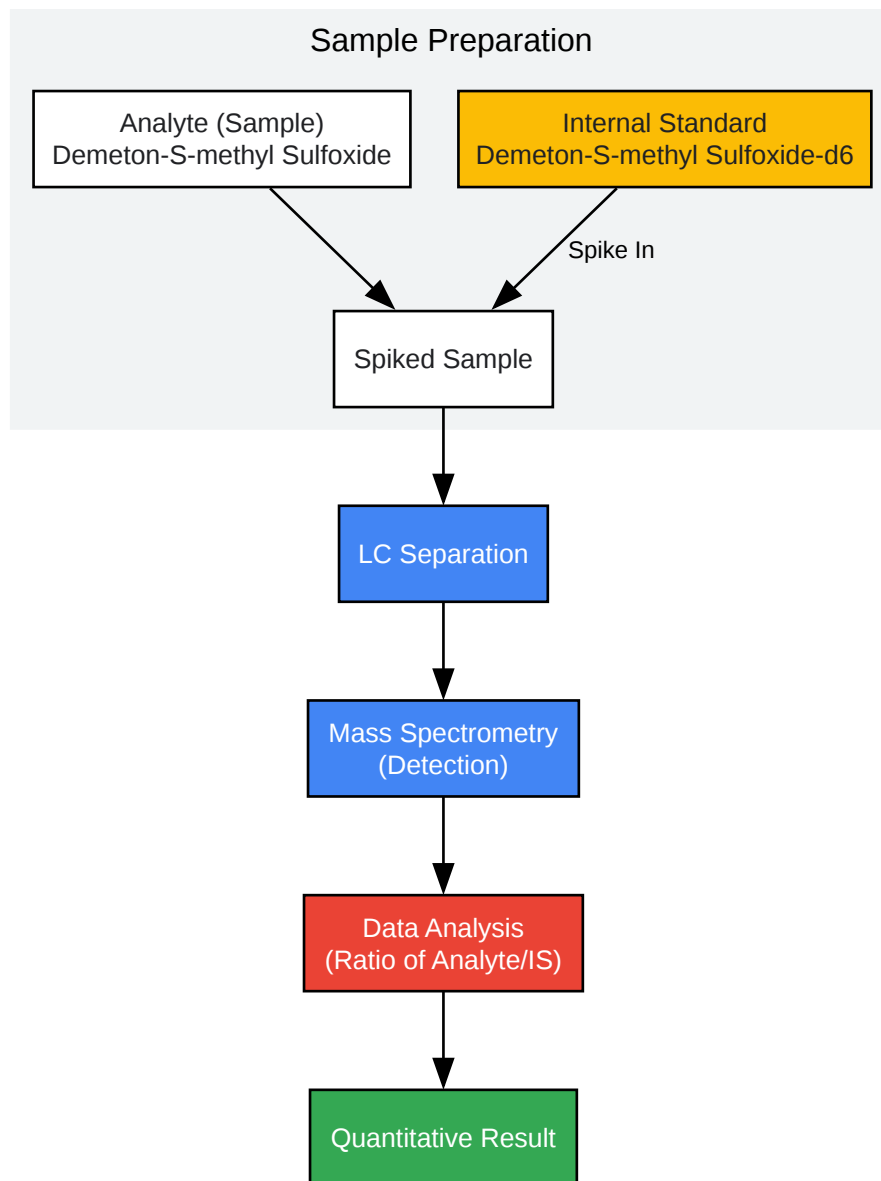
Diagram 1: Molecular Weight Calculation Workflow



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Caption: Workflow for calculating molecular weight from the chemical formula.

Diagram 2: Use as an Internal Standard in LC-MS



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Caption: Experimental workflow using the deuterated standard for quantification.

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References

- [1. usbio.net \[usbio.net\]](#)
- [2. Demeton-S-methyl-sulfoxide D6 \[a-2-s.com\]](#)
- [3. Sapphire Bioscience \[sapphirebioscience.com\]](#)
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